

Technical Support Center: MES Buffer Solutions

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Compound of Interest

Compound Name: MES sodium salt

Cat. No.: B011074

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This guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals encountering issues with MES (2-(N-morpholino)ethanesulfonic acid) buffer solutions, particularly discoloration.

Frequently Asked Questions (FAQs)

Q1: What is MES buffer and what is it used for?

MES is a zwitterionic buffer developed by Good and his colleagues.^[1] It is commonly used in biochemistry and molecular biology to maintain a stable pH in the range of 5.5 to 6.7.^{[2][3]} Its desirable properties include high water solubility, minimal binding to metal ions, and low UV absorbance, making it suitable for various applications such as enzyme assays, protein purification, electrophoresis, and cell culture.^{[2][3][4]}

Q2: My MES buffer solution has turned yellow. What is the cause?

A yellow discoloration in MES buffer solutions is a common observation and can be attributed to several factors:

- **Aging:** Over time, MES buffer solutions can degrade, leading to the formation of a yellow-colored substance.^[5]
- **Exposure to Heat:** High temperatures, such as those from autoclaving, can cause the buffer to turn yellow immediately.^{[5][6]} Heating MES buffer at 75°C for a short period can also induce a yellow color.^[7]

- Exposure to Light: Prolonged exposure to light can also contribute to the yellowing of MES buffer solutions over time.[\[8\]](#)[\[9\]](#)

While the exact identity of the yellow degradation product is not clearly defined in the literature, it is a known phenomenon associated with the buffer's stability.[\[5\]](#)[\[6\]](#)

Q3: Does the yellow color affect the performance of my MES buffer?

The yellowing of an MES buffer solution does not necessarily indicate a change in its pH.[\[5\]](#)[\[6\]](#) Some sources suggest that a slight coloration over time may not affect the quality or performance of the buffer in certain applications.[\[9\]](#)[\[10\]](#) However, for sensitive experiments, it is generally recommended to use a fresh, colorless solution to ensure reproducibility and avoid potential interference from the unknown degradation products.[\[5\]](#)

Q4: How should I properly prepare and store my MES buffer solution to prevent it from turning yellow?

To maintain the stability and prevent discoloration of your MES buffer solution, follow these best practices:

- Preparation:
 - Use high-purity MES powder and deionized water.[\[8\]](#)
 - Filter-sterilize the solution using a 0.22 μm filter instead of autoclaving.[\[2\]](#)[\[6\]](#) Autoclaving is not recommended as it can cause degradation.[\[2\]](#)[\[5\]](#)
- Storage:
 - Store the solution at 2-8°C.[\[2\]](#)[\[6\]](#)[\[8\]](#)
 - Protect the solution from light by storing it in a dark or opaque bottle, or by wrapping the container in aluminum foil.[\[5\]](#)[\[8\]](#)
 - Ensure the container is well-sealed to prevent contamination.[\[8\]](#)

The shelf life of a properly stored MES buffer solution can be several months.[\[2\]](#)[\[3\]](#)[\[6\]](#)

Troubleshooting Guide: My MES Buffer is Yellow

This guide will help you determine the cause of your yellow MES buffer and the appropriate course of action.

Visual Inspection and Initial Assessment

Observation	Potential Cause	Recommended Action
Faint Yellow Color	Aging, minor light exposure	Check the pH of the buffer. If it is within the expected range, you may consider using it for non-critical applications. However, for sensitive assays, preparing a fresh solution is recommended.
Bright Yellow Color	Significant degradation due to age, heat, or light exposure	Discard the buffer and prepare a fresh solution.
Precipitate or Cloudiness	Contamination or precipitation of salts	Discard the buffer and prepare a fresh solution, ensuring all components are fully dissolved.

Troubleshooting Workflow

The following diagram outlines the decision-making process when you encounter a yellow MES buffer solution.



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Troubleshooting workflow for yellow MES buffer.

Experimental Protocols

Protocol 1: Preparation of a 0.5 M MES Stock Solution (pH 6.0)

Materials:

- MES Free Acid powder (MW: 195.24 g/mol)
- High-purity deionized water (dH₂O)
- 10 N NaOH solution
- Calibrated pH meter
- Stir plate and stir bar
- Graduated cylinders and beakers
- 0.22 µm sterile filter unit
- Sterile storage bottle (amber or wrapped in foil)

Procedure:

- In a beaker, dissolve 97.62 g of MES free acid in 800 mL of dH₂O.
- Place the beaker on a stir plate and stir until the powder is completely dissolved. The initial pH of the solution will be around 3.2.[\[6\]](#)
- Slowly add 10 N NaOH while monitoring the pH with a calibrated pH meter. Continue adding NaOH until the pH reaches 6.0.
- Transfer the solution to a 1 L graduated cylinder and add dH₂O to bring the final volume to 1 L.
- Filter-sterilize the solution using a 0.22 µm filter unit into a sterile storage bottle.
- Label the bottle with the solution name, concentration, pH, and date of preparation.

- Store the bottle at 2-8°C, protected from light.

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